

Application Note: Quantitative Analysis of D-erythro-sphingosyl phosphoinositol by LC-MS/MS

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Compound of Interest

Compound Name: *D-erythro-sphingosyl phosphoinositol*

Cat. No.: *B12079008*

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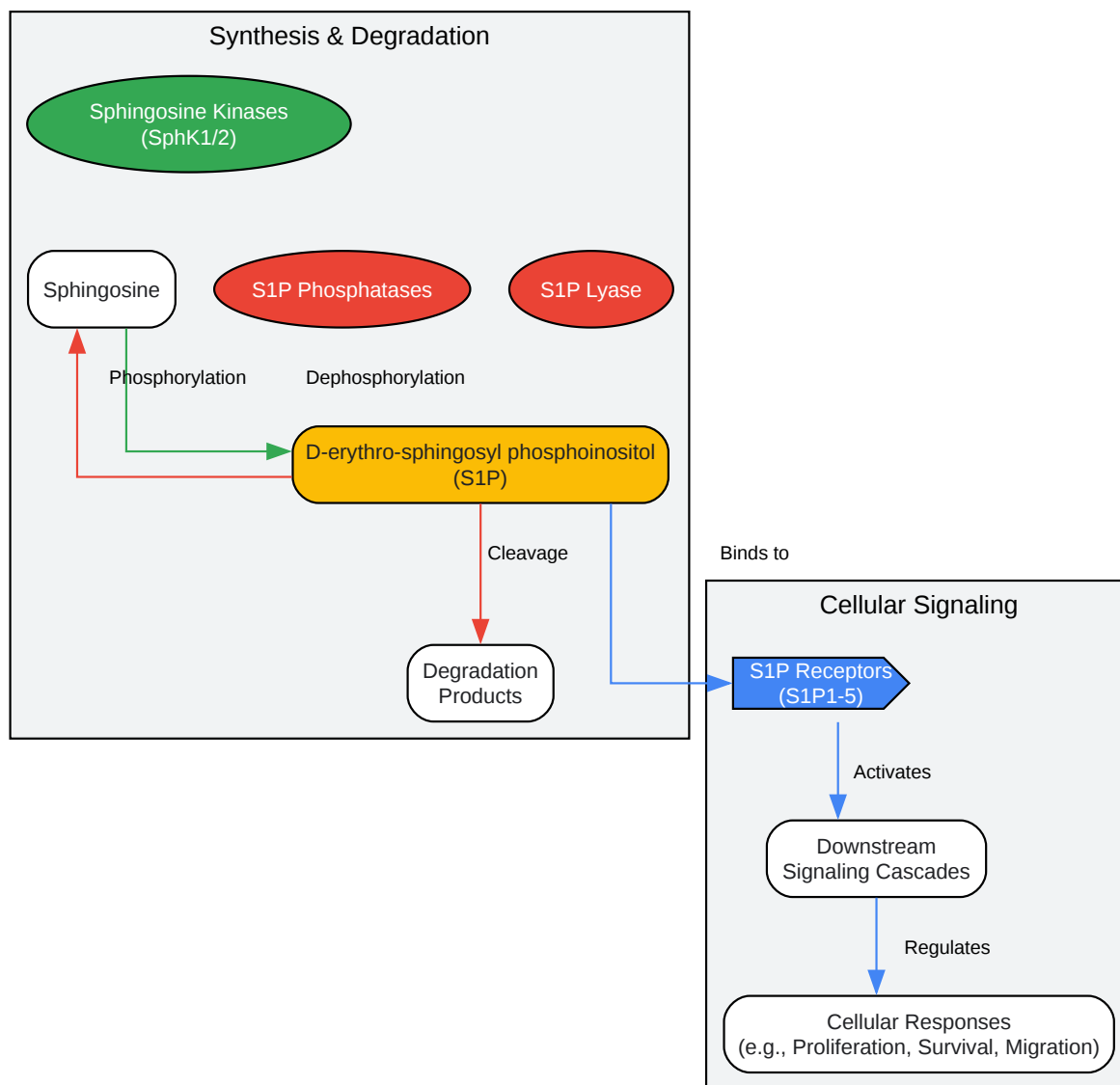
Introduction

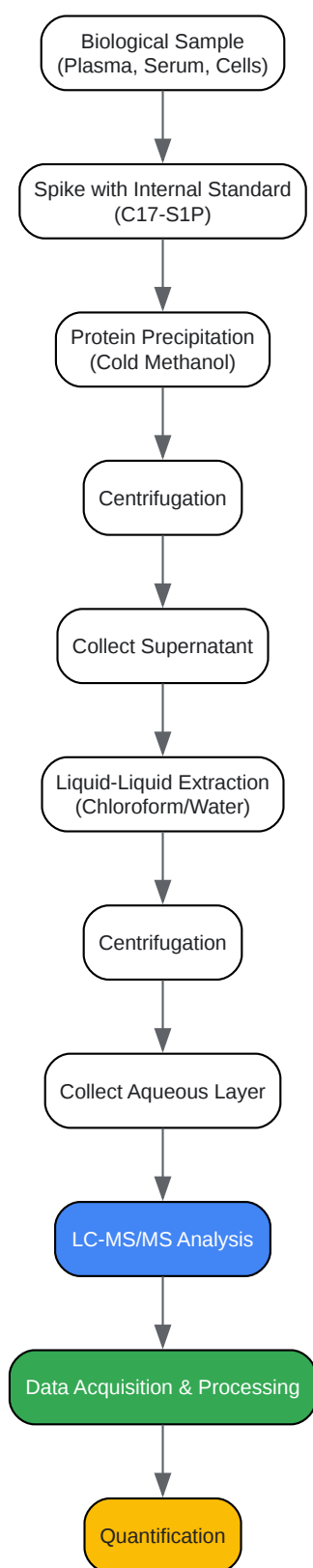
D-erythro-sphingosyl phosphoinositol, also known as sphingosine-1-phosphate (S1P), is a bioactive signaling lipid involved in a multitude of cellular processes, including cell growth, proliferation, survival, and migration.[1][2] Its role in various physiological and pathological conditions, such as cancer, inflammation, and autoimmune diseases, has made it a significant target for drug discovery and development.[3][4] Accurate and robust quantification of S1P in biological matrices is crucial for understanding its function and for the development of novel therapeutics. This application note provides a detailed protocol for the sensitive and specific quantification of **D-erythro-sphingosyl phosphoinositol** using liquid chromatography-tandem mass spectrometry (LC-MS/MS), a powerful analytical technique for sphingolipid analysis.[5][6][7]

Signaling Pathway of Sphingosine-1-Phosphate (S1P)

S1P is generated from sphingosine through the action of sphingosine kinases (SphK1 and SphK2).[2] It can be dephosphorylated back to sphingosine by S1P phosphatases or irreversibly cleaved by S1P lyase.[3][8] S1P exerts its effects by binding to a family of five G

protein-coupled receptors (GPCRs), designated S1P1-5, on the cell surface, initiating downstream signaling cascades that regulate diverse cellular functions.[3][8] The balance between intracellular levels of S1P and its precursor, ceramide, is often referred to as the "sphingolipid rheostat" and is critical in determining cell fate.





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